

# Mechanism of Action & Signaling Pathway

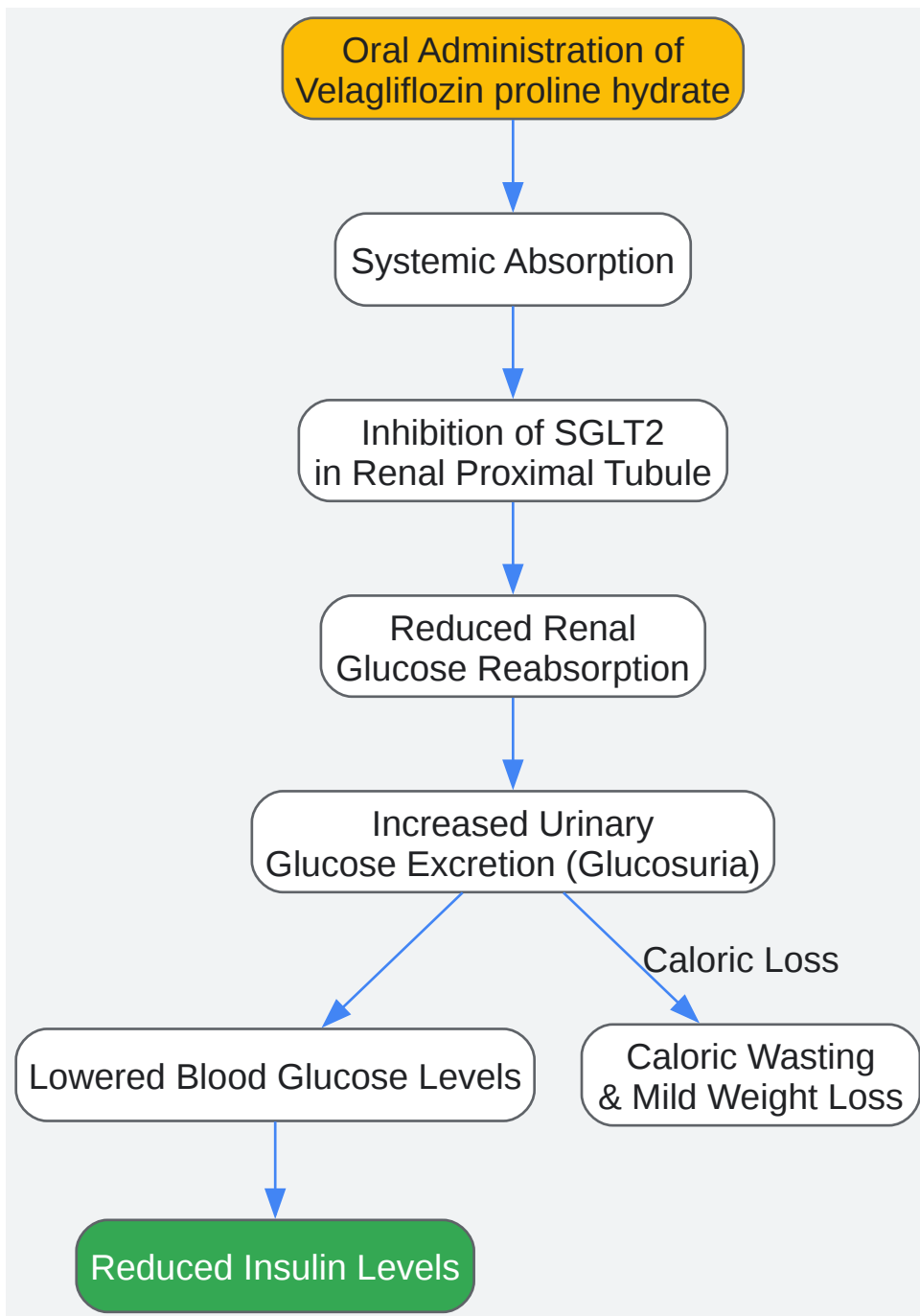
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**Compound Focus:** Velagliflozin proline hydrate

Cat. No.: S12864621

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**Velagliflozin proline hydrate** exerts its antidiabetic effect by selectively inhibiting SGLT2 in the proximal tubule of the kidney. This inhibition blocks the reabsorption of filtered glucose from the tubular lumen back into the bloodstream, promoting the excretion of excess glucose through urine (glucosuria) and consequently lowering blood glucose and insulin levels [1] [2] [3]. The following diagram illustrates this mechanism and its physiological consequences.



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The primary downstream effects include a reduction in hyperglycemia and an improvement in associated clinical signs in diabetic cats [4] [5]. A noted secondary effect is initial mild weight loss, attributed to caloric wasting from persistent glucosuria [4] [5].

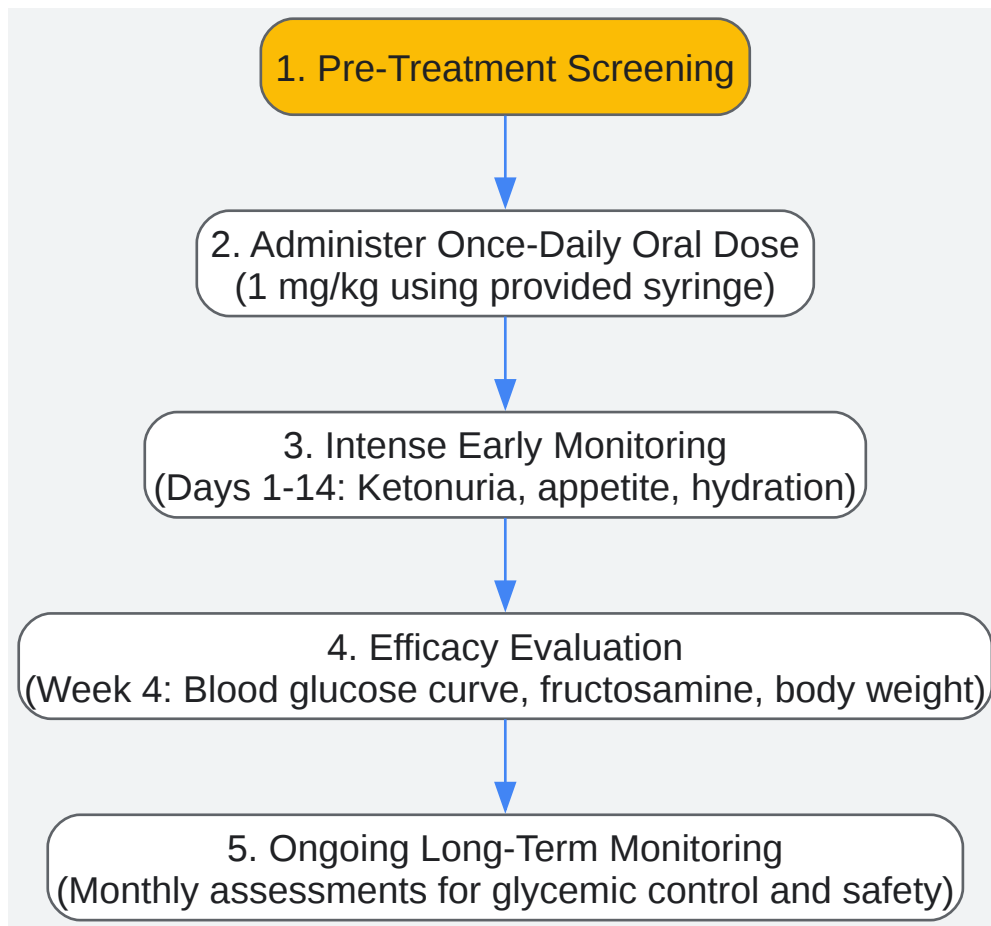
## Preclinical & Clinical Data Summary

Data from field studies and scientific investigations provide insights into the compound's efficacy and safety profile. The following table summarizes key quantitative findings.

Aspect	Model/Study Type	Findings / Outcome
<b>Efficacy (Glucose Handling)</b>	Cats (Single dose, 1 mg/kg)	Increased urinary glucose excretion; lowered respiratory exchange ratio [2] [3].
<b>Efficacy (Metabolic Parameters)</b>	Ponies (0.3 mg/kg, once daily for 18 days)	Well tolerated; reduced hyperinsulinemic response to dietary carbohydrates [2] [3].
<b>Clinical Dose</b>	Cats (Once daily)	1 mg/kg body weight (0.45 mg/lb) [4] [5].
<b>Common Adverse Reactions</b>	Cats (Clinical field studies, n=343)	Diarrhea/Loose stool (51%), Vomiting (41%), Hypersalivation (38%), Weight Loss (37%), Anorexia (21%), Lethargy (20%) [5].
<b>Serious Adverse Events</b>	Cats (Clinical field studies)	Diabetic ketoacidosis/euglycemic ketoacidosis (11% overall; greatest risk in first 14 days); Renal Insufficiency (11%) [5].

## Clinical Application & Experimental Protocol

The most established and well-documented application of **Velagliflozin proline hydrate** is in veterinary medicine, marketed under the brand name **Senvelgo** for treating diabetic cats [4] [5]. The following workflow outlines the key steps for its clinical use based on the manufacturer's label.



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#### Detailed Protocol:

- **Pre-Treatment Assessment (Screening):** Confirm the cat is alert, active, eating, and drinking. Conduct a physical exam, obtain a medical history, and perform specific diagnostic tests. These must include a **CBC, serum chemistry, serum fructosamine, and urinalysis with evaluation for ketonuria** [4] [5]. The drug is contraindicated in cats with ketonuria, anorexia, dehydration, or lethargy at diagnosis [4] [5].
- **Dosing and Administration:** The dose is **1 mg/kg (0.45 mg/lb) of body weight, once daily**, regardless of the current blood glucose level [4]. It can be administered directly into the cat's mouth or with a small amount of wet food, but not mixed into a full meal. A dedicated dosing syringe is provided for accurate measurement [4] [5].
- **Critical Monitoring Parameters:**
  - **Ketonuria:** Check 2-3 days and approximately 7 days after initiation, and anytime the cat shows signs of illness. The presence of ketonuria necessitates immediate discontinuation and prompt insulin therapy [4].
  - **Glycemic Control & Safety:** At 1 and 4 weeks after initiation, perform a physical exam, blood glucose curve, serum fructosamine, and body weight assessment. Discontinue and switch to

insulin if there is poor glycemic control after 4 weeks [4].

- **General Health:** Monitor for sudden onset of hyporexia, lethargy, dehydration, or weight loss, which require immediate veterinary assessment [4].

## Key Warnings & Regulatory Status

- **Boxed Warning:** Senvelgo carries a **black box warning for Diabetic Ketoacidosis (DKA)/Euglycemic DKA**, which can be fatal. This risk is highest within the first two weeks of therapy [4] [5].
- **Contraindications:** Do not use in cats with insulin-dependent diabetes mellitus, those currently or previously on insulin, or with ketonuria, dehydration, or suspected DKA [4] [5].
- **Regulatory Status:** It is approved for veterinary use in the U.S., Canada, and the European Union, and was under review in Australia as of late 2024 [4] [6] [5]. It is intended for research and animal use only, not for human consumption [1].

This compound represents a novel oral therapeutic approach for feline diabetes. Researchers and veterinarians should be acutely aware of the significant risk of DKA, particularly during the initial treatment phase, and adhere strictly to the recommended monitoring protocols.

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## References

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